

Androstadienone vapor pressure and melting point

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 10,13-Dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one

CAS No.: 4075-07-4

Cat. No.: S606906

Get
Quote

Physical Property Data

The table below summarizes the calculated physical properties for Androstadienone (CAS 4075-07-4) from an EPI Suite model [1].

Property	Value (Estimated)	Method / Notes
Molecular Formula	C ₁₉ H ₂₆ O	-
Molecular Weight	270.42 g/mol	-
Melting Point	122.98 °C	Mean or Weighted MP

| **Vapor Pressure** (at 25 °C) | 2.22 x 10⁻⁵ mm Hg 0.00297 Pa | Modified Grain method | | **Log K_{OW}** (Octanol-Water Partition Coef.) | 4.59 | KOWWIN v1.67 | | **Water Solubility** (at 25 °C) | 2.175 mg/L | WSKOWWIN v1.41 (from Log K_{OW}) | | **Henry's Law Constant** | 8.48 x 10⁻⁵ atm-m³/mol | Bond SAR Method |

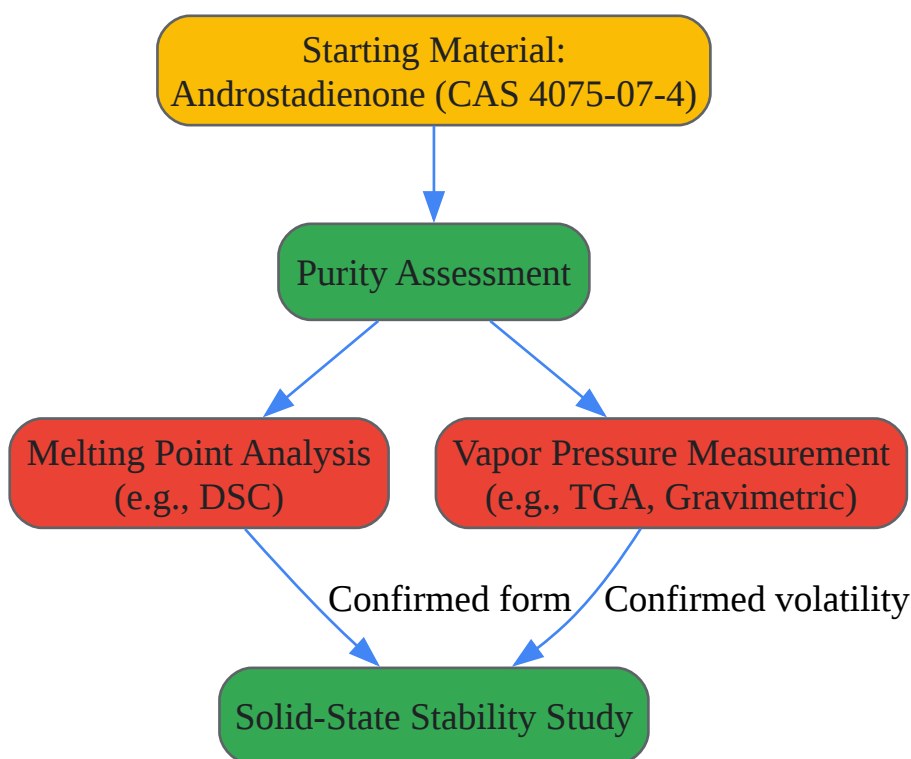
Methodological Considerations for Key Measurements

The values in the table are estimates generated by predictive software. For critical research and development work, experimental determination is highly recommended.

- **Vapor Pressure:** The estimated value of 2.22×10^{-5} mm Hg suggests that androstadienone has **very low volatility** at room temperature [1]. This is a crucial factor for experimental design, as generating a consistent vapor for inhalation studies may require controlled heating.
- **Melting Point:** The provided melting point of **122.98 °C** is a model output [1]. Experimental verification using a standard technique like **Differential Scanning Calorimetry (DSC)** is needed to confirm the value and determine the compound's purity and polymorphic form.

Proposed Experimental Workflow for Characterization

For a comprehensive characterization, you could follow the workflow below to experimentally determine the key properties and assess the compound's stability.



[Click to download full resolution via product page](#)

Seeking Further Data

The available data is limited to a single computational source. For robust research, I suggest you:

- **Consult Specialized Databases:** Search platforms like SciFinder or Reaxys for peer-reviewed journal articles containing experimental measurements.
- **Contact Suppliers:** Reach out to manufacturers like Zhishang Chemical [2], as they may have unpublished analytical data for the compound.
- **Focus Your Search:** Use specific queries such as "**androstadienone DSC melting point**" or "**experimental vapor pressure androstadienone**" to locate primary literature.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. EPI System Information for androstadienone 4075-07-4 [thegoodscentscopy.com]
2. Best Androstadienone CAS 4075-07-4 | Zhishang Chemical [zhishangchemical.com]

To cite this document: Smolecule. [Androstadienone vapor pressure and melting point]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606906#androstadienone-vapor-pressure-and-melting-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com